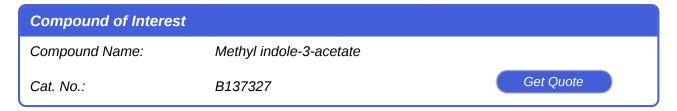


A Comprehensive Technical Guide to the Physicochemical Properties of Methyl Indole-3-acetate

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl indole-3-acetate (MeIAA) is the methyl ester of indole-3-acetic acid (IAA), the most prevalent and physiologically active auxin in plants. While IAA is a critical regulator of plant growth and development, MeIAA is generally considered a biologically inactive precursor. Its activity is dependent on its hydrolysis to the active IAA form. This technical guide provides an in-depth overview of the physicochemical properties of **Methyl indole-3-acetate**, crucial for its application in research and development.

Physicochemical Properties

The fundamental physicochemical characteristics of **Methyl indole-3-acetate** are summarized below. These properties are essential for understanding its behavior in various experimental and physiological settings.

Table 1: General and Physical Properties of Methyl Indole-3-acetate



Property	Value	Source(s)
Molecular Formula	C11H11NO2	[1][2][3][4][5][6]
Molecular Weight	189.21 g/mol	[1][2][3][4][5][6]
Appearance	White to brown solid/powder	[3][7]
Melting Point	50-52 °C	[3]
Boiling Point	160-163 °C at 0.5 mmHg	[3]

Table 2: Solubility and Partitioning Properties of Methyl

Indole-3-acetate

Property	Value	Source(s)
Solubility in Methanol	0.1 g/mL (clear solution)	[3]
Predicted Water Solubility	1.15 g/L	[8]
Predicted logP	1.86 - 2.61	[8]
Predicted pKa (Strongest Acidic)	15.04	[8]
Predicted pKa (Strongest Basic)	-7.1	[8]

Note: Experimental values for water solubility, logP, and pKa are not readily available in the cited literature. The provided values are based on computational predictions.

Experimental Protocols

The following sections detail generalized experimental protocols for the determination of key physicochemical properties of organic compounds like **Methyl indole-3-acetate**.

Synthesis of Methyl Indole-3-acetate

A common method for the synthesis of **Methyl indole-3-acetate** is the Fischer esterification of indole-3-acetic acid.



Materials:

- Indole-3-acetic acid (IAA)
- Anhydrous methanol
- Concentrated sulfuric acid (catalyst)
- Sodium bicarbonate solution (saturated)
- Ethyl acetate
- Brine (saturated NaCl solution)
- Anhydrous sodium sulfate
- Round-bottom flask, reflux condenser, separatory funnel, rotary evaporator

Procedure:

- In a round-bottom flask, dissolve indole-3-acetic acid in an excess of anhydrous methanol.
- · Carefully add a catalytic amount of concentrated sulfuric acid to the solution while stirring.
- Attach a reflux condenser and heat the mixture to reflux for several hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- After the reaction is complete, allow the mixture to cool to room temperature.
- Neutralize the excess acid by slowly adding a saturated solution of sodium bicarbonate until gas evolution ceases.
- Transfer the mixture to a separatory funnel and extract the aqueous layer with ethyl acetate.
- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator to obtain the crude product.



• The crude **Methyl indole-3-acetate** can be further purified by recrystallization or column chromatography.[9]

Determination of Melting Point

The melting point of a solid is the temperature at which it changes state from solid to liquid.

Materials:

- Methyl indole-3-acetate sample
- Capillary tubes
- Melting point apparatus
- Thermometer

Procedure:

- Ensure the **Methyl indole-3-acetate** sample is dry and finely powdered.
- Pack a small amount of the sample into a capillary tube by tapping the sealed end on a hard surface. The packed sample height should be 2-3 mm.
- Place the capillary tube in the heating block of the melting point apparatus.
- Heat the block slowly, at a rate of approximately 1-2 °C per minute, when approaching the expected melting point.
- Record the temperature at which the first drop of liquid appears (the beginning of melting)
 and the temperature at which the entire solid has turned into a clear liquid (the end of
 melting). This range is the melting point.[1][5][10][11]

Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid.

Materials:



- Methyl indole-3-acetate sample
- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating bath (e.g., oil bath or Thiele tube)

Procedure:

- Place a small amount of the liquid **Methyl indole-3-acetate** into a small test tube.
- Invert a capillary tube (sealed end up) and place it into the test tube containing the sample.
- Attach the test tube to a thermometer and immerse it in a heating bath.
- · Heat the bath gently and uniformly.
- Observe the capillary tube. A slow stream of bubbles will emerge from the open end as the liquid is heated.
- When a rapid and continuous stream of bubbles is observed, stop heating.
- As the liquid cools, the bubbling will slow down and stop. The temperature at which the liquid just begins to enter the capillary tube is the boiling point of the substance.[2][3][12]

Determination of Solubility

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent.

Materials:

- Methyl indole-3-acetate sample
- Various solvents (e.g., water, methanol, ethanol, acetone, ethyl acetate)



- Test tubes
- Vortex mixer or shaker

Procedure:

- Place a small, accurately weighed amount of Methyl indole-3-acetate (e.g., 10 mg) into a
 test tube.
- Add a small, measured volume of the chosen solvent (e.g., 1 mL).
- Agitate the mixture vigorously using a vortex mixer or by shaking for a set period.
- Visually inspect the solution for any undissolved solid. If the solid has completely dissolved, the substance is soluble at that concentration.
- If the solid has not dissolved, incrementally add more solvent and repeat the agitation process until the solid dissolves or a maximum volume of solvent is reached.
- The solubility can be expressed qualitatively (e.g., soluble, sparingly soluble, insoluble) or quantitatively (e.g., in mg/mL or mol/L).[4][13][14][15][16]

Signaling Pathway and Mechanism of Action

Methyl indole-3-acetate is an inactive form of the plant hormone auxin. Its biological activity is realized upon its conversion to indole-3-acetic acid (IAA) through hydrolysis, a reaction catalyzed by esterases within the plant.[17][18] Once converted to IAA, it enters the canonical auxin signaling pathway.

The core of the auxin signaling pathway involves three main protein families:

- TIR1/AFB F-box proteins: These are the auxin receptors.
- Aux/IAA transcriptional repressors: These proteins inhibit the activity of ARF transcription factors.
- ARF (Auxin Response Factor) transcription factors: These factors bind to auxin-responsive elements in the promoters of auxin-responsive genes.[19][20][21]



In the absence of auxin, Aux/IAA proteins bind to ARF transcription factors, preventing them from activating gene expression. When IAA is present, it binds to the TIR1/AFB receptor, promoting the interaction between TIR1/AFB and the Aux/IAA repressor. This interaction leads to the ubiquitination and subsequent degradation of the Aux/IAA protein by the 26S proteasome. The degradation of the repressor frees the ARF transcription factor to activate the expression of auxin-responsive genes, leading to various physiological responses.

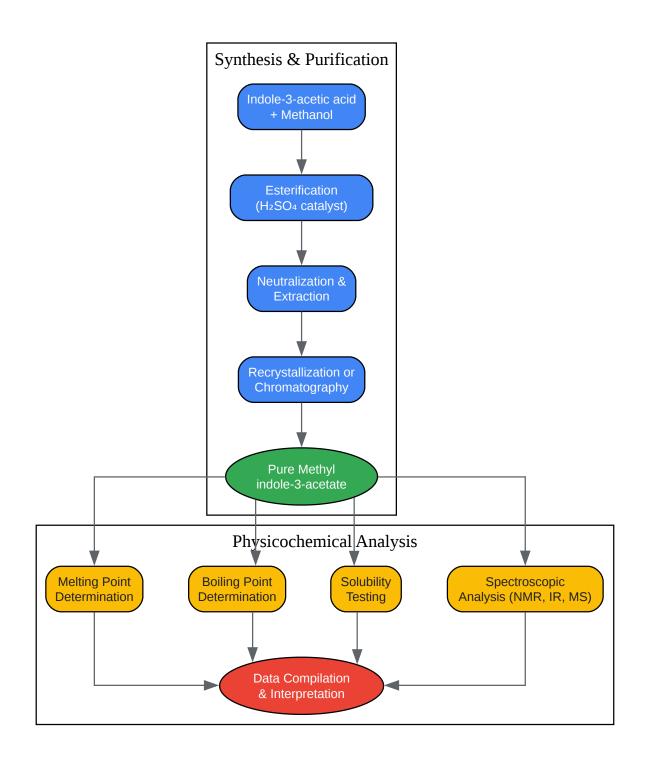


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Activation and Signaling of Methyl Indole-3-acetate

The diagram above illustrates the conversion of inactive **Methyl indole-3-acetate** to active IAA and the subsequent canonical auxin signaling pathway leading to a physiological response.





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General Experimental Workflow for Synthesis and Analysis



This workflow outlines the key stages from the synthesis of **Methyl indole-3-acetate** to the determination of its physicochemical properties.

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